

Oltipraz-d3 chemical stability data

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Compound Focus: Oltipraz-d3

Cat. No.: S12888373

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What is Known About Oltipraz

Oltipraz is a synthetic dithiolethione compound that was initially developed as an antischistosomal agent and is now widely investigated for its cancer chemopreventive properties [1] [2]. Its stability and mechanism of action have been studied extensively.

The table below summarizes key information about Oltipraz from the search results:

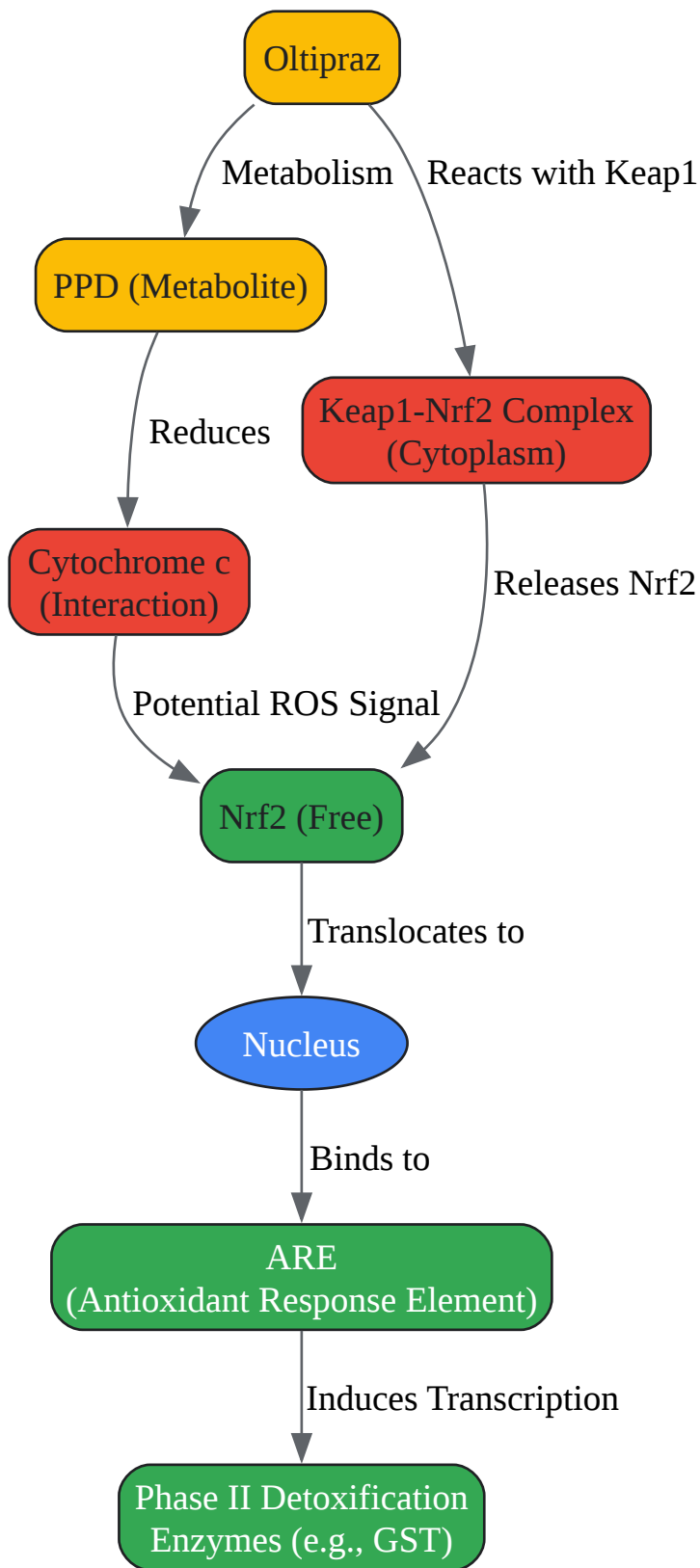
Property	Description
Chemical Name	4-methyl-5-(2-pyrazinyl)-1,2-dithiole-3-thione [1]
CAS Number	64224-21-1 (unlabeled) [1] [3]
Primary Mechanism	Acts as a bifunctional inducer, activating phase II detoxifying enzymes via the antioxidant responsive element (ARE) and the Nrf2 transcription factor pathway [1] [4] [5].
Key Metabolic Pathway	Major metabolite is a pyrrolopyrazine thione (PPD), which is also a potent phase II enzyme inducer [5].
Stability Insight	Metabolite PPD interacts with cytochrome c, reducing it and inhibiting its peroxidase activity; this interaction suggests chemical reactivity that could influence stability [5].

Experimental Insights into Oltipraz Mechanisms

The chemopreventive action of Oltipraz is linked to its ability to induce detoxification enzymes. Key experimental findings that provide insights into its activity and stability include:

- **Enzyme Induction Studies:** Preclinical studies show Oltipraz increases activity of enzymes like glutathione S-transferase (GST). In rats, a **single oral dose (0.5 mmol/kg)** elevated certain GST subunit levels, which remained elevated for up to 7 days, demonstrating a prolonged biochemical effect [6].
- **Interaction with Cytochrome c:** Spectroscopic and EPR studies demonstrate that PPD, Oltipraz's major metabolite, can **reduce oxidized cytochrome c** and inhibit its peroxidase activity. This suggests the metabolite is reactive and can participate in redox cycling, potentially generating reactive oxygen species [5].

The following diagram illustrates the signaling pathway through which Oltipraz activates cellular defense mechanisms, based on data from the search results:



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Oltipraz activates detoxification enzymes via the Nrf2 pathway and interacts with cytochrome c.

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References

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6. Intermittent dosing with oltipraz [pubmed.ncbi.nlm.nih.gov]

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